

Application Notes and Protocols for CCT-251921 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **CCT-251921** stock solutions for in vitro and in vivo experiments. **CCT-251921** is a potent and selective dual inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and CDK19, crucial regulators of gene transcription implicated in various cancers.[1][2][3] Adherence to these protocols is essential for ensuring the accuracy and reproducibility of experimental results.

Quantitative Data Summary

A summary of the key quantitative data for **CCT-251921** is provided in the table below for easy reference.



Property	Value
Molecular Weight	410.90 g/mol [4]
Chemical Formula	C21H23CIN6O[4][5]
CAS Number	1607837-31-9[4][5]
Appearance	White to off-white solid[4]
Purity	>98%
IC ₅₀ (CDK8)	2.3 nM[4][6]
IC ₅₀ (CDK19)	2.6 nM[5][6]
Solubility in DMSO	≥ 15 mg/mL (≥ 36.51 mM)[6]
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Storage (Solid)	-20°C for up to 3 years[6]
Storage (Stock Solution)	-20°C for up to 1 year or -80°C for up to 2 years[4]

Experimental Protocols Preparation of a 10 mM CCT-251921 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CCT-251921** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **CCT-251921** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes or vials
- Calibrated analytical balance



- Vortex mixer
- Water bath or heat block set to 60°C
- Sonicator

Procedure:

- Equilibrate: Allow the vial of **CCT-251921** powder to reach room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of CCT-251921 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.11 mg of CCT-251921 (Mass = Molarity × Volume × Molecular Weight).
- Dissolve: Add the appropriate volume of fresh, anhydrous DMSO to the **CCT-251921** powder. For the example above, add 1 mL of DMSO.
- Aid Dissolution: To ensure complete dissolution, vortex the solution vigorously. If necessary, warm the solution to 60°C and sonicate until the solution is clear and all solid has dissolved.
- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[4]

Note on DMSO: The use of newly opened, high-purity DMSO is crucial as hygroscopic DMSO can significantly impact the solubility of the product.[4]

Preparation of Working Solutions for Cell-Based Assays

For cell-based experiments, the concentrated DMSO stock solution must be further diluted in cell culture medium to the final desired concentration.

Procedure:

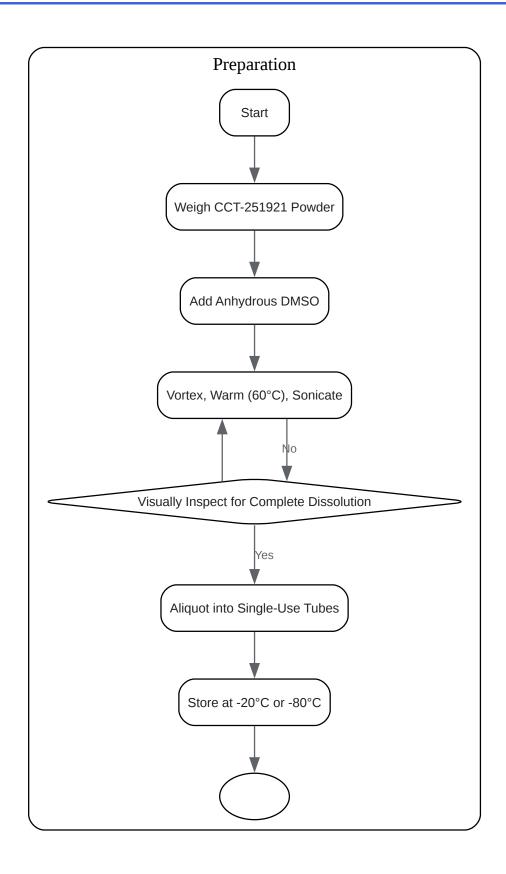


- Thaw: Thaw a single aliquot of the 10 mM **CCT-251921** stock solution at room temperature.
- Dilute: Perform a serial dilution of the stock solution in cell culture medium to achieve the desired final concentration. For example, to achieve a 10 μM working solution, dilute the 10 mM stock solution 1:1000 in the culture medium.
- DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium
 does not exceed 0.1% to avoid solvent-induced cytotoxicity.[6] If higher concentrations are
 necessary, a vehicle control (medium with the same percentage of DMSO) must be included
 in the experiment.

Visualizations CCT-251921 Stock Solution Preparation Workflow

The following diagram illustrates the workflow for preparing a **CCT-251921** stock solution.





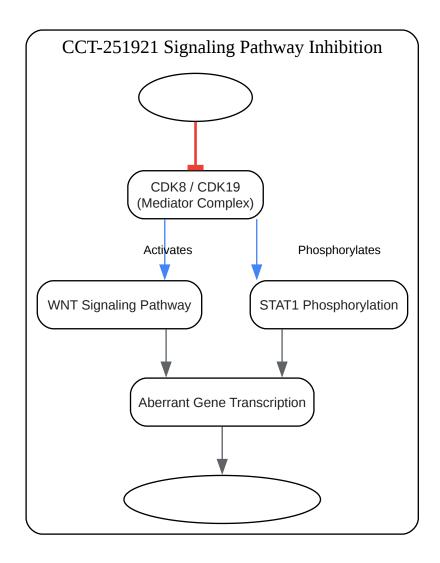
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Caption: Workflow for preparing **CCT-251921** stock solution.



CCT-251921 Mechanism of Action: Inhibition of CDK8/19 Signaling

CCT-251921 exerts its effects by inhibiting the kinase activity of CDK8 and CDK19, which are components of the Mediator complex.[2] This complex plays a critical role in regulating gene transcription. Inhibition of CDK8/19 by **CCT-251921** can modulate the WNT signaling pathway and affect the phosphorylation of transcription factors like STAT1.[3][4]



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Caption: CCT-251921 inhibits CDK8/19, modulating WNT and STAT1 signaling.



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